

# Application Note: Spectrophotometric Determination of Oxyclozanide in Drug Substance

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## Compound of Interest

Compound Name: Oxyclozanide

Cat. No.: B1678079

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## Introduction

**Oxyclozanide** is a salicylanilide anthelmintic agent primarily used in veterinary medicine to treat and control fascioliasis (liver fluke disease) in ruminants. Given its importance in animal health, ensuring the purity and potency of the **Oxyclozanide** drug substance is critical. This application note details a simple, rapid, and cost-effective UV-Visible spectrophotometric method for the quantitative determination of **Oxyclozanide** in its pure form. The method is based on the measurement of UV absorbance of an **Oxyclozanide** solution in methanol at its absorption maximum.

## Principle

The method involves dissolving the **Oxyclozanide** drug substance in a suitable solvent, methanol, and measuring its absorbance at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ). The concentration of **Oxyclozanide** is then determined by comparing the absorbance of the sample solution with that of a standard solution of known concentration. This method adheres to the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte.

## Experimental Protocols

## Materials and Reagents

- **Oxyclozanide** reference standard
- **Oxyclozanide** drug substance sample
- Methanol (AR grade)
- Volumetric flasks (10 mL, 100 mL)
- Pipettes
- UV-Visible Spectrophotometer

## Preparation of Standard Stock Solution (100 µg/mL)

- Accurately weigh 10 mg of **Oxyclozanide** reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve the standard in approximately 70 mL of methanol.
- Sonicate for 10 minutes to ensure complete dissolution.
- Make up the volume to 100 mL with methanol and mix thoroughly.

## Preparation of Working Standard Solutions

- From the standard stock solution (100 µg/mL), pipette appropriate aliquots into a series of 10 mL volumetric flasks.
- Dilute with methanol to obtain final concentrations in the range of 5-40 µg/mL (e.g., 5, 10, 15, 20, 25, 30, 35, 40 µg/mL).

## Preparation of Sample Solution (20 µg/mL)

- Accurately weigh 10 mg of the **Oxyclozanide** drug substance sample.
- Transfer it to a 100 mL volumetric flask.

- Dissolve in approximately 70 mL of methanol and sonicate for 10 minutes.
- Make up the volume to 100 mL with methanol to get a 100 µg/mL solution.
- Pipette 2 mL of this solution into a 10 mL volumetric flask and dilute to the mark with methanol to obtain a final concentration of 20 µg/mL.

## Spectrophotometric Measurement

- Set the UV-Visible spectrophotometer to scan the wavelength range of 200-400 nm to determine the  $\lambda_{\text{max}}$  of **Oxyclozanide** in methanol. The reported  $\lambda_{\text{max}}$  is approximately 300 nm.<sup>[1][2][3][4]</sup>
- Use methanol as a blank.
- Measure the absorbance of the prepared working standard solutions and the sample solution at the determined  $\lambda_{\text{max}}$ .
- Construct a calibration curve by plotting the absorbance of the working standard solutions versus their respective concentrations.
- Determine the concentration of **Oxyclozanide** in the sample solution from the calibration curve.

## Data Presentation

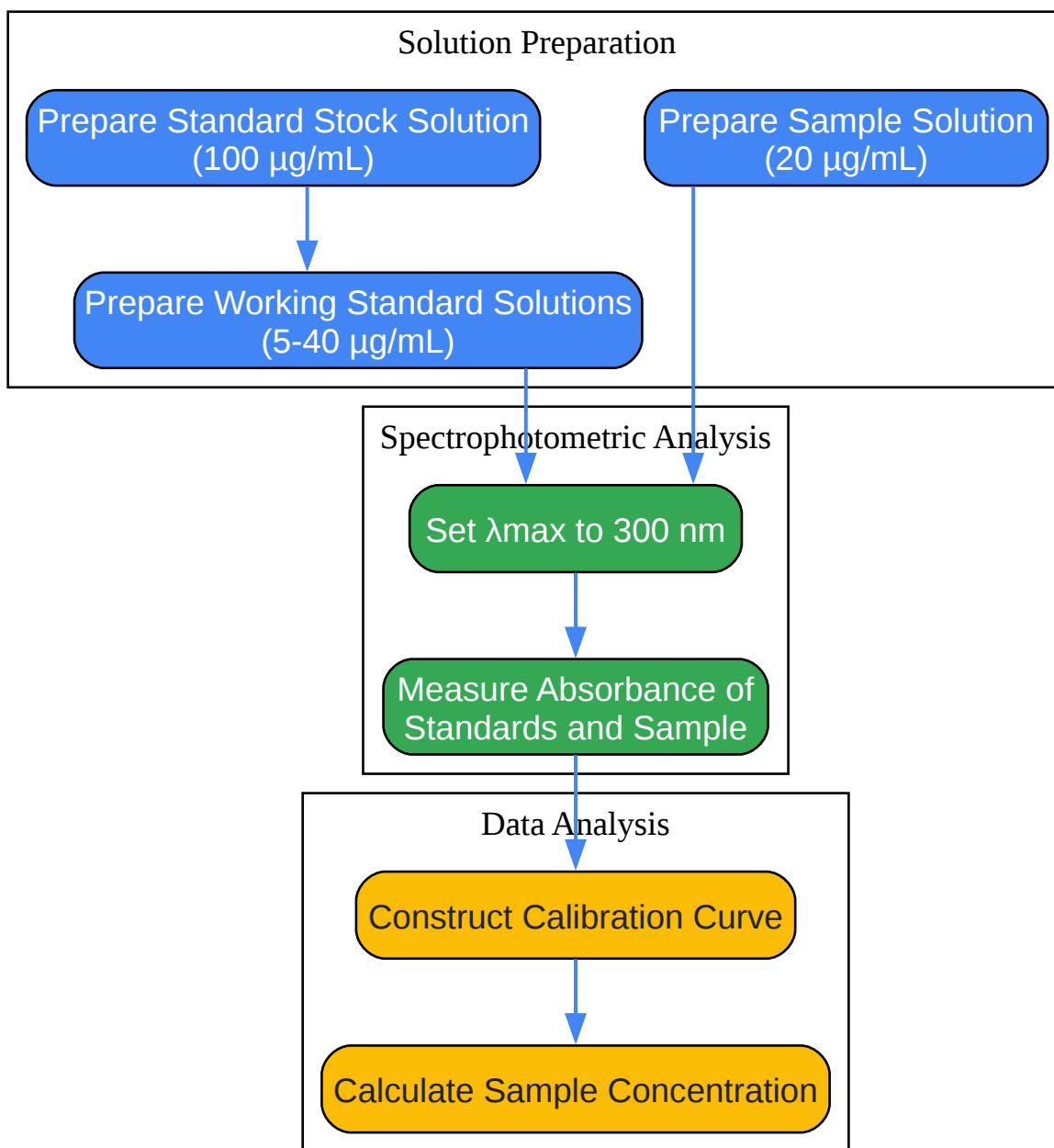
The quantitative data for the spectrophotometric determination of **Oxyclozanide** is summarized in the table below.

Parameter	Value	Reference(s)
Wavelength of Max. Abs. ( $\lambda_{\text{max}}$ )	300 nm	[1][2][3][4]
Solvent	Methanol	[4][5]
Linearity Range	5 - 40 $\mu\text{g/mL}$	[1][2]
Correlation Coefficient ( $r^2$ )	> 0.999	[5]
Mean Percentage Recovery	100.21 $\pm$ 0.844%	[2]

## Method Validation Summary

- Linearity: The method demonstrated good linearity over the concentration range of 5-40  $\mu\text{g/mL}$ . [1][2]
- Accuracy: The accuracy of the method was confirmed by recovery studies, with a mean recovery of 100.21%. [2]
- Precision: The method is expected to be precise, with low relative standard deviation for replicate measurements.
- Specificity: The method is suitable for the determination of **Oxyclozanide** in the absence of interfering substances that absorb at 300 nm.

## Mandatory Visualization



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Caption: Experimental workflow for the spectrophotometric determination of **Oxyclozanide**.

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## References

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